

# An In-depth Technical Guide to 4-Bromotriphenylamine

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## Compound of Interest

Compound Name: 4-Bromotriphenylamine

Cat. No.: B1269916

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromotriphenylamine**, a versatile organic compound with significant applications in pharmaceuticals, materials science, and chemical synthesis.

## Core Chemical Information

**4-Bromotriphenylamine**, with the CAS number 36809-26-4, is an aromatic amine characterized by a bromine atom substituted on one of the phenyl rings of a triphenylamine core.<sup>[1][2]</sup> Its chemical structure and key identifiers are fundamental to its utility in various synthetic applications.

Table 1: Chemical Identity of **4-Bromotriphenylamine**

Identifier	Value
CAS Number	36809-26-4
Molecular Formula	C18H14BrN
Molecular Weight	324.21 g/mol [1][3]
IUPAC Name	4-bromo-N,N-diphenylaniline[4]
Synonyms	4-Bromo-N,N-diphenylaniline, (4-Bromophenyl)diphenylamine[1][2]
InChI Key	SQTLUXJWUCHKMT-UHFFFAOYSA-N[1]
SMILES	<chem>C1=CC=C(C=C1)N(C2=CC=CC=C2)C3=CC=C(C=C3)Br</chem> [4]

## Physicochemical Properties

The physical and chemical properties of **4-Bromotriphenylamine** dictate its handling, storage, and reactivity in experimental setups. It typically presents as a white to off-white crystalline powder.[1][5]

Table 2: Physicochemical Data for **4-Bromotriphenylamine**

Property	Value
Appearance	White to off-white powder/crystal[1][5]
Melting Point	108-112 °C[1][6]
Boiling Point	185 °C at 2.5 mmHg[1] / 496.6 °C at 760 mmHg[5]
Solubility	Insoluble in water; Soluble in toluene, ethanol, benzene, and chloroform[1][5]
Density	1.369 g/cm <sup>3</sup> (Predicted)[1]
Purity	>97.0% (GC)[7]

Note on Boiling Point: The significant difference in boiling points reported is due to the different pressures at which the measurements were taken. The lower boiling point is at reduced pressure, which is a common practice for high molecular weight compounds to prevent decomposition at higher temperatures.

## Synthesis and Experimental Protocols

The synthesis of **4-Bromotriphenylamine** can be achieved through several methods. A common and effective laboratory-scale synthesis involves the bromination of triphenylamine using N-bromosuccinimide (NBS).

### Experimental Protocol: Synthesis via Bromination with NBS

- Reactants:
  - Triphenylamine (1 equivalent)
  - N-Bromosuccinimide (NBS) (1 equivalent)
  - Carbon tetrachloride (CCl<sub>4</sub>) as the solvent
- Procedure:
  - Dissolve triphenylamine (e.g., 2.1 g, 8.16 mmol) in CCl<sub>4</sub> (e.g., 40 mL).[\[1\]](#)
  - Add NBS (e.g., 1.6 g, 8.16 mmol) to the solution.[\[1\]](#)
  - Reflux the reaction mixture for 4 hours under a nitrogen (N<sub>2</sub>) atmosphere.[\[1\]](#) A solid byproduct, succinimide, will form during the reaction.[\[1\]](#)
  - After the reaction is complete, filter the mixture to remove the succinimide.[\[1\]](#)
  - Evaporate the solvent from the filtrate.[\[1\]](#)
  - Recrystallize the crude product from ethanol to yield pure **4-Bromotriphenylamine**. A yield of 93% has been reported for this method.[\[1\]](#)

### Alternative Synthesis Routes:

- Buchwald-Hartwig Cross-Coupling Reaction: This method involves the reaction of N,N-diphenylaniline with a bromoarene in the presence of a palladium catalyst and a base.[5]
- Ullmann Reaction: N,N-diphenylaniline can be reacted with copper(I) bromide in the presence of a ligand such as 1,10-phenanthroline to produce **4-Bromotriphenylamine**. [5]

```
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    NBS[N-Bromosuccinimide (NBS)] --> Reaction
    Solvent[Carbon Tetrachloride (Solvent)] --> Reaction
    Reaction --> Filtration[Filtration]
    Filtration --> Byproduct[Succinimide (Solid)]
    Filtration --> Evaporation[Solvent Evaporation]
    Evaporation --> Recrystallization[Recrystallization (Ethanol)]
    Recrystallization --> Product[4-Bromotriphenylamine (93% Yield)]
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Caption: Synthesis workflow for **4-Bromotriphenylamine** via bromination.

## Applications in Research and Development

**4-Bromotriphenylamine** is a valuable building block in several areas of research and industry.

- Pharmaceutical Intermediate: It serves as a precursor in the synthesis of various pharmaceuticals, including antihistamines, antipsychotics, and antidepressants.[5] Examples of drugs where this or similar intermediates are used include Doxepin, Diphenhydramine, and Nefazodone.[5] Its structure allows for the introduction of specific functionalities required in complex drug molecules.

- **Materials Science (OLEDs):** This compound is utilized in the synthesis of organic semiconductor materials for Organic Light-Emitting Diodes (OLEDs).[2] Its triphenylamine core provides good hole-transporting properties, which are crucial for the efficiency of OLED devices.
- **Fluorescent Probes:** **4-Bromotriphenylamine** is used as a starting material to create highly sensitive and selective fluorescent probes. For instance, it has been used to synthesize a Schiff base fluorescent probe for the rapid detection of mercury ions (Hg<sup>2+</sup>) in solution, with a low detection limit and fast response time.[1]
- **Dye Intermediate:** It is an important intermediate in the production of various dyes, including acid dyes, reactive dyes, and disperse dyes.[5]

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```
Probes -> Hg_Detection; }
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Caption: Key application areas of **4-Bromotriphenylamine**.

## Safety and Handling

Appropriate safety precautions must be observed when handling **4-Bromotriphenylamine**. It is classified as harmful and an irritant.

Table 3: GHS Hazard and Precautionary Statements

Hazard Class	Code	Statement
Acute Toxicity, Oral	H302	Harmful if swallowed[1][4]
Skin Corrosion/Irritation	H315	Causes skin irritation[1][4]
Skin Sensitization	H317	May cause an allergic skin reaction[1][4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[1][4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[1][4]
Aquatic Hazard, Long-Term	H413	May cause long lasting harmful effects to aquatic life[1][4]

- Precautionary Measures: Wear suitable protective clothing, gloves, and eye/face protection.  
[2] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[2] Store in a cool, dry, and well-ventilated area. Keep the container tightly sealed and in a dark place.[1]

This guide provides essential technical information for professionals working with **4-Bromotriphenylamine**. For further details, consulting the specific Safety Data Sheet (SDS) from your supplier is highly recommended.

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## References

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